

# The Rising Therapeutic Potential of Substituted Isothiazoles: A Technical Guide

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## Compound of Interest

Compound Name: 4-Bromo-3-methyl-isothiazol-5-ylamine

Cat. No.: B1287052

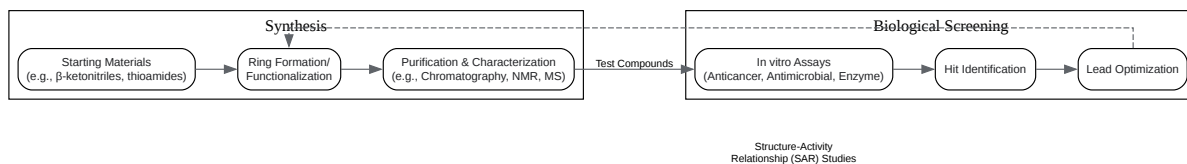
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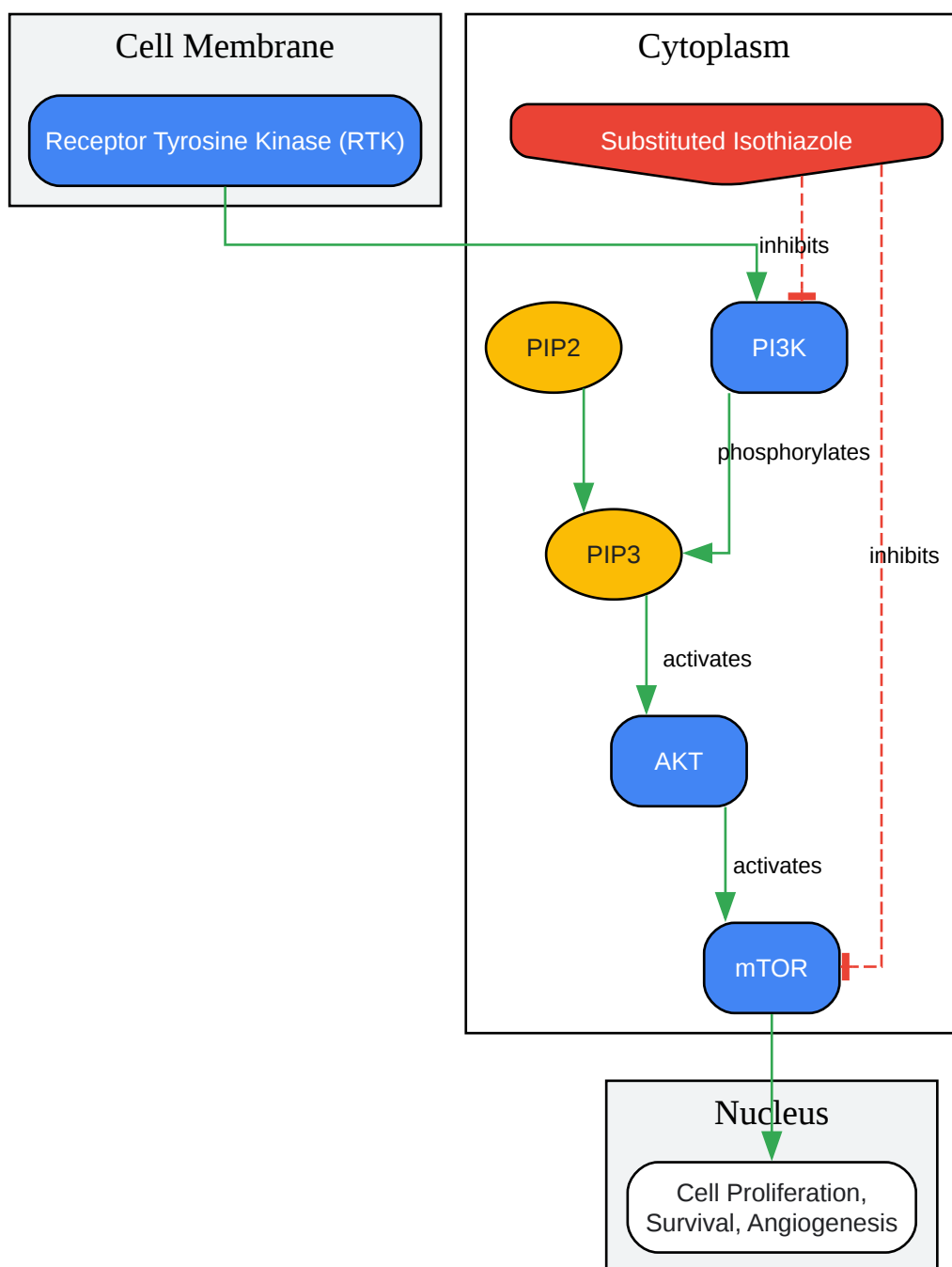
For Researchers, Scientists, and Drug Development Professionals

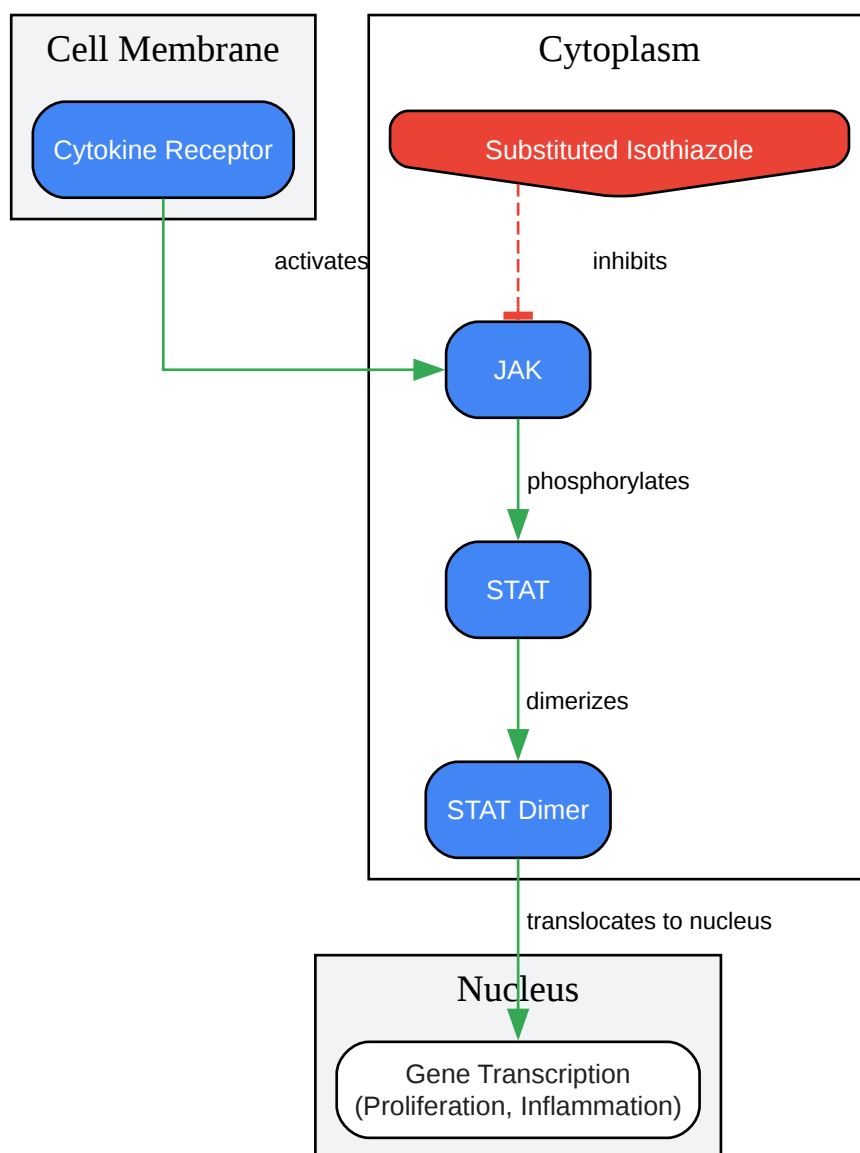
The isothiazole nucleus, a five-membered heterocyclic ring containing nitrogen and sulfur, has emerged as a privileged scaffold in medicinal chemistry. Its derivatives have demonstrated a broad spectrum of biological activities, positioning them as promising candidates for the development of novel therapeutics. This technical guide provides an in-depth overview of the synthesis, biological evaluation, and mechanism of action of substituted isothiazoles, with a focus on their anticancer, antimicrobial, and enzyme-inhibitory properties.

## Synthetic Strategies for Biologically Active Isothiazoles

The synthesis of substituted isothiazoles can be broadly categorized into ring-forming reactions and the functionalization of a pre-formed isothiazole ring. A general workflow for the synthesis and subsequent biological evaluation is outlined below.







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